

# Technical Guide: Safety and Handling of 4-Bromo-5-methylthiazole

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## Compound of Interest

Compound Name: **4-Bromo-5-methylthiazole**

Cat. No.: **B580489**

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Disclaimer: Comprehensive safety and handling data for **4-Bromo-5-methylthiazole** (CAS No. 132221-51-3) is not publicly available in standard safety data sheets. The following guide is based on the safety data for the closely related structural isomer, 2-Bromo-5-methylthiazole (CAS No. 41731-23-1), and should be used as an illustrative example and for guidance purposes only. Researchers must conduct a thorough, independent risk assessment and consult with their institution's safety office before handling any chemical.

This technical whitepaper provides an in-depth overview of the safety protocols and handling procedures for brominated methylthiazole compounds, with a specific focus on the data available for 2-Bromo-5-methylthiazole. It is intended for researchers, scientists, and professionals in drug development who may work with this class of heterocyclic compounds.

## Hazard Identification and Classification

Based on available data for the isomer 2-Bromo-5-methylthiazole, the compound is classified as a hazardous substance. The Globally Harmonized System (GHS) classification is summarized below.

## GHS Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Serious Eye Irritation	2 / 2A	H319: Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Flammable Liquids	4	H227: Combustible liquid.

## GHS Label Elements

Element	Details
Pictogram	
Signal Word	Warning <a href="#">[1]</a> <a href="#">[2]</a>
Hazard Statements	H315: Causes skin irritation. <a href="#">[1]</a> <a href="#">[2]</a> H319: Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[2]</a> H227: Combustible liquid.
Precautionary Statements	Prevention: P210, P264, P280 <a href="#">[1]</a> Response: P302+P352, P305+P351+P338, P332+P313, P337+P313, P362+P364 <a href="#">[1]</a> <a href="#">[2]</a> Storage: P403+P235 Disposal: P501

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties for 2-Bromo-5-methylthiazole. This data is critical for designing safe experimental and storage conditions.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>4</sub> BrNS
Molecular Weight	178.05 g/mol <a href="#">[3]</a>
Appearance	Colorless to Light yellow to Light orange clear liquid
Boiling Point	84 °C @ 12 mmHg
Flash Point	72 °C / 161.6 °F
Specific Gravity	1.68 (20/20)
Refractive Index	1.58
Purity	>98.0% (GC)

## Handling and Storage Protocols

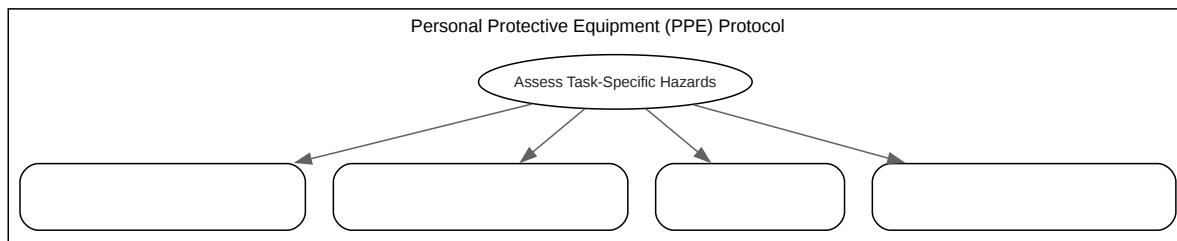
Proper handling and storage are paramount to ensure laboratory safety. The following protocols are derived from established safety guidelines for this class of chemicals.

## Engineering Controls

Operations should be conducted in a well-ventilated area. A certified chemical fume hood is required for all manipulations of the compound.[\[1\]](#) Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[1\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory. The workflow for selecting and using PPE is outlined in the diagram below.



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*Figure 1. Personal Protective Equipment (PPE) selection workflow.*

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[1][2]
- Keep away from heat, sparks, and open flames.[1]
- Use non-sparking tools and take precautionary measures against static discharge.[1]
- The compound is listed as air-sensitive; handle and store under an inert atmosphere (e.g., Nitrogen or Argon).

## Storage Conditions

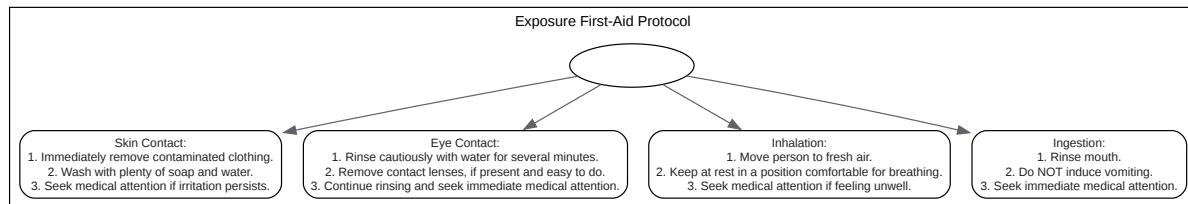
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is in a cool, dark place, ideally below 15°C.

## Emergency and First-Aid Procedures

A clear and logical response workflow is critical in the event of an exposure or spill.

## Exposure Response Workflow

The following diagram outlines the immediate steps to be taken following accidental exposure.



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*Figure 2. First-aid workflow for different exposure routes.*

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- Specific Hazards: The compound is a combustible liquid. Vapors may form explosive mixtures with air. Hazardous decomposition products include carbon monoxide, carbon dioxide, nitrogen oxides (NO<sub>x</sub>), sulfur oxides, and hydrogen bromide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection.
- Containment and Cleanup: Absorb spillage with inert material (e.g., sand, vermiculite). Collect and place in a suitable, closed container for disposal.<sup>[1]</sup> Ensure the area is well-

ventilated.

## Stability and Reactivity

- Reactivity: No specific data available; however, hazardous polymerization is not expected to occur.
- Chemical Stability: Stable under recommended storage conditions.[1]
- Conditions to Avoid: Exposure to air, heat, flames, and sparks.[1]
- Incompatible Materials: Strong oxidizing agents.

## Toxicological and Ecological Information

Detailed toxicological and ecological studies for 2-Bromo-5-methylthiazole are not available in the consulted safety data sheets. No quantitative data (e.g., LD50, LC50) is provided. As a halogenated heterocyclic compound, it should be handled with the assumption of potential toxicity. It must not be released into the environment, and disposal should be managed through a licensed hazardous waste disposal company.

## Conclusion

While a comprehensive safety profile for **4-Bromo-5-methylthiazole** is not currently available, the data for its isomer, 2-Bromo-5-methylthiazole, indicates that it is a combustible liquid that causes significant skin and eye irritation.[1] All handling should be performed by qualified personnel in a controlled laboratory setting, adhering strictly to the engineering controls, PPE requirements, and handling protocols outlined in this guide. A thorough, substance-specific risk assessment is mandatory before commencing any work.

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## References

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- 2. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 41731-23-1 Name: 2-Bromo-5-methylthiazole [xixisys.com]
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